

# An In-depth Technical Guide to the Physical Properties of 1-Methylcyclopentanecarboxylic Acid

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## Compound of Interest

Compound Name: 1-Methylcyclopentanecarboxylic acid

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## Introduction

**1-Methylcyclopentanecarboxylic acid**, a derivative of cyclopentane, is a chemical compound of interest in various fields of organic synthesis and pharmaceutical development. Its structural features, comprising a five-membered ring with a methyl and a carboxylic acid group attached to the same carbon atom, impart specific physical and chemical characteristics that are crucial for its handling, reactivity, and potential applications. This technical guide provides a comprehensive overview of the known physical properties of **1-**

**Methylcyclopentanecarboxylic acid**, outlines general experimental protocols for their determination, and presents a logical workflow for property analysis.

## Core Physical Properties

The physical properties of **1-Methylcyclopentanecarboxylic acid** are summarized in the table below. It is important to note that while some properties are well-documented, others, such as the melting and boiling points, are not readily available in the scientific literature, indicating a potential gap in experimental data.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	128.17 g/mol	[1]
Appearance	Colorless to pale yellow liquid	-
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Density	Not available	[2]
pKa (Predicted)	~4.9 (Estimated based on similar structures)	-
Solubility	Soluble in organic solvents, limited solubility in water	-

## Spectral Data

Spectroscopic data is essential for the structural elucidation and identification of **1-Methylcyclopentanecarboxylic acid**.

- Mass Spectrometry (MS): Gas chromatography-mass spectrometry (GC-MS) data is available and provides information on the fragmentation pattern of the molecule, confirming its molecular weight. The NIST Mass Spectrometry Data Center provides access to this data. [1][3][4]
- Infrared Spectroscopy (IR): The infrared spectrum of **1-Methylcyclopentanecarboxylic acid** is available and would be expected to show characteristic absorption bands for the carboxylic acid functional group. These include a broad O-H stretch from approximately 2500 to 3300 cm<sup>-1</sup> and a strong C=O (carbonyl) stretch at around 1700 cm<sup>-1</sup>. [1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific <sup>1</sup>H and <sup>13</sup>C NMR data for **1-Methylcyclopentanecarboxylic acid** is not readily found in public databases, the spectra can be predicted based on its structure. The <sup>1</sup>H NMR spectrum would be expected to show signals for the methyl protons, the methylene protons of the cyclopentane ring, and a characteristic downfield signal for the carboxylic acid proton. The <sup>13</sup>C NMR spectrum would

display signals for the quaternary carbon, the carbonyl carbon, the methyl carbon, and the methylene carbons of the ring.

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Methylcyclopentanecarboxylic acid** are not available in the literature. However, the following are generalized, standard procedures for determining the key physical properties of a carboxylic acid.

### Determination of Melting Point (for solid compounds)

- **Sample Preparation:** A small amount of the crystalline solid is placed in a capillary tube, which is then sealed at one end.
- **Apparatus:** A melting point apparatus, such as a Thiele tube or a digital melting point device, is used.
- **Procedure:** The capillary tube is placed in the apparatus, and the temperature is gradually increased. The temperature range at which the substance begins to melt and completely becomes a liquid is recorded as the melting point range.

### Determination of Boiling Point

- **Apparatus:** A distillation setup, including a round-bottom flask, a condenser, a thermometer, and a heating mantle, is assembled.
- **Procedure:** A small volume of the liquid is placed in the flask with a few boiling chips. The liquid is heated, and the temperature at which the vapor and liquid phases are in equilibrium (i.e., the temperature at which the liquid boils and the vapor condenses at a steady rate) is recorded as the boiling point. For greater accuracy, this is typically done under controlled pressure.

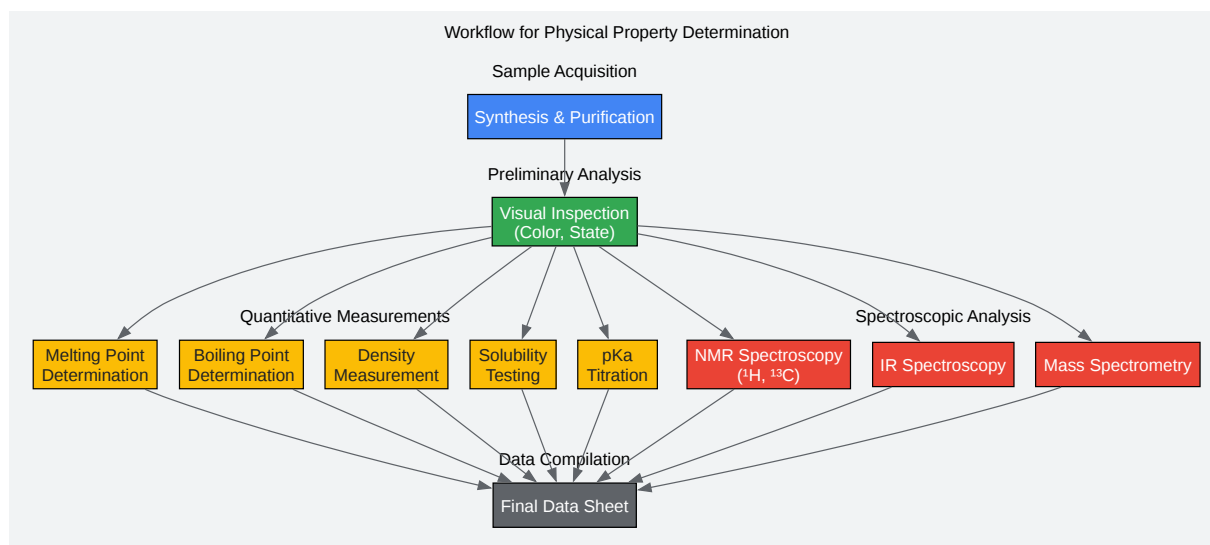
### Determination of Solubility

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, diethyl ether, hexane) is chosen.

- Procedure: A small, measured amount of **1-Methylcyclopentanecarboxylic acid** is added to a test tube containing a specific volume of the solvent at a controlled temperature. The mixture is agitated, and the substance is observed to see if it dissolves completely. The solubility is expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in g/100 mL).

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a compound like **1-Methylcyclopentanecarboxylic acid**.



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Caption: A flowchart illustrating the logical progression for the comprehensive determination of the physical and spectroscopic properties of a chemical compound.

## Conclusion

**1-Methylcyclopentanecarboxylic acid** is a compound for which fundamental physical data, such as melting and boiling points, are not widely reported. This guide has consolidated the available information and provided a framework of standard experimental protocols for the determination of these missing values. The provided workflow and spectral data information will be valuable to researchers and professionals in the fields of chemistry and drug development who may work with this or structurally related molecules. Further experimental investigation is warranted to fully characterize this compound.

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## References

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